long-term storage and stability of but-2-ynedinitrile

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Compound of Interest	
Compound Name:	but-2-ynedinitrile
Cat. No.:	B094463 Get Quote

Technical Support Center: But-2-ynedinitrile

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage and stability of **but-2-ynedinitrile** (also known as dicyanoacetylene). The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **but-2-ynedinitrile**?

A1: The primary stability concern for **but-2-ynedinitrile** is its high reactivity, leading to spontaneous polymerization at room temperature. This process is often observed as the formation of a dark solid mass. Due to its high positive standard enthalpy of formation (+500.4 kJ/mol), it is an energetic compound that can decompose explosively, especially in concentrated form or when heated.[1][2][3]

Q2: What are the ideal long-term storage conditions for **but-2-ynedinitrile**?

A2: For long-term storage, **but-2-ynedinitrile** should be kept at very low temperatures. Storage in dry ice (-78 °C) or liquid nitrogen is recommended to prevent polymerization. It is also crucial to protect the compound from light and oxygen.

Q3: Is it better to store **but-2-ynedinitrile** neat or in solution?

A3: Diluted solutions of **but-2-ynedinitrile** are significantly more stable than the pure compound and can be kept under standard conditions for longer periods. The choice of solvent is critical and should be inert.

Q4: What are the known degradation pathways for **but-2-ynedinitrile**?

A4: The most prominent degradation pathway is polymerization. While the exact mechanism is not fully elucidated in the provided literature, it is likely a free-radical chain reaction given the nature of the molecule. Other potential degradation pathways, such as hydrolysis of the nitrile groups, may occur in the presence of water, especially under acidic or basic conditions.

Q5: What are the signs of **but-2-ynedinitrile** degradation?

A5: Visual signs of degradation include a change in color from a colorless liquid to a yellow, brown, or black solid, which indicates polymerization. A decrease in purity over time, as determined by analytical methods, is also a clear indicator of degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Sample appears discolored (yellow, brown, or black solid)	Polymerization due to improper storage temperature.	Discard the sample. For future storage, ensure the temperature is maintained at or below -78 °C.
	Exposure to light or air.	Store the compound in an amber vial under an inert atmosphere (e.g., argon or nitrogen).
Inconsistent experimental results	Sample degradation leading to lower purity.	Verify the purity of the but-2-ynedinitrile sample using a suitable analytical method such as GC-MS or HPLC.
	Presence of impurities from synthesis.	Purify the compound using vacuum distillation or sublimation.
Unexpected reaction products	Reaction with impurities in the but-2-ynedinitrile sample.	Analyze the starting material for impurities.
	Degradation of but-2-ynedinitrile under reaction conditions.	Run the reaction at a lower temperature if possible.
Difficulty dissolving the sample	The sample has polymerized.	The polymerized material is generally insoluble. It is recommended to use a fresh, properly stored sample.

Quantitative Data Summary

Due to the highly reactive nature of **but-2-ynedinitrile**, comprehensive quantitative stability studies are not widely available. The following table summarizes the key physical and stability-related properties.

Property	Value	Reference
Molecular Formula	C_4N_2	[2]
Molar Mass	76.06 g/mol	[2]
Appearance	Colorless volatile liquid	[3]
Melting Point	20.5 °C	
Boiling Point	76.5 °C	
Standard Enthalpy of Formation ($\Delta fH^{\ominus}_{298}$)	+500.4 kJ/mol	[2][3]
Recommended Storage Temperature	≤ -78 °C (Dry Ice)	
Stability at Room Temperature	Unstable, polymerizes	[3]
Stability in Dilute Solution	More stable than neat	

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for assessing the purity of **but-2-ynedinitrile** and identifying potential volatile impurities.

- Sample Preparation:

  - Prepare a dilute solution of **but-2-ynedinitrile** (e.g., 1 mg/mL) in a dry, inert solvent such as anhydrous dichloromethane or acetonitrile.

- GC-MS Instrument Conditions (Example):

  - Injector: Split/splitless injector, 250 °C, split ratio 50:1.

  - Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μm film thickness).

- Oven Program:

  - Initial temperature: 40 °C, hold for 2 minutes.

  - Ramp: 10 °C/min to 250 °C.

  - Hold at 250 °C for 5 minutes.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- Mass Spectrometer:

  - Ionization Mode: Electron Ionization (EI) at 70 eV.

  - Mass Range: m/z 30-300.

  - Source Temperature: 230 °C.

  - Quadrupole Temperature: 150 °C.

- Data Analysis:

  - Identify the peak corresponding to **but-2-ynedinitrile** based on its retention time and mass spectrum.

  - Calculate the purity by peak area percentage.

 - Identify impurity peaks by comparing their mass spectra to a library (e.g., NIST).

Protocol 2: Monitoring Stability by High-Performance Liquid Chromatography (HPLC)

This protocol can be used to monitor the degradation of **but-2-ynedinitrile** over time under specific storage conditions.

- Sample Preparation:

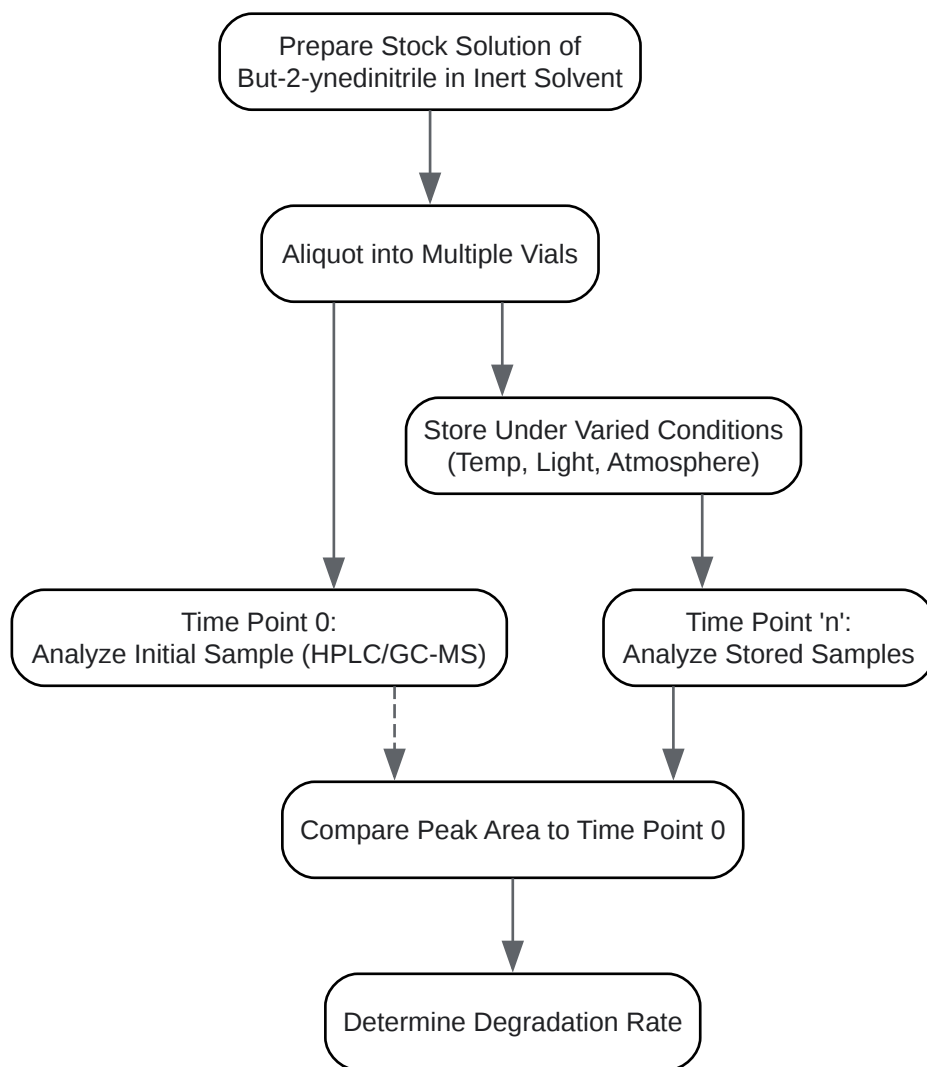 - Prepare a stock solution of **but-2-ynedinitrile** in a suitable inert solvent (e.g., acetonitrile).

- Aliquot the stock solution into several vials for storage under different conditions (e.g., -80 °C, -20 °C, 4 °C, room temperature, protected from light, exposed to light).

- HPLC Instrument Conditions (Example):

  - Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).

  - Mobile Phase: A gradient of water (A) and acetonitrile (B).

    - Start with 90% A, 10% B.

    - Linearly increase to 90% B over 15 minutes.

    - Hold at 90% B for 5 minutes.

    - Return to initial conditions and equilibrate for 5 minutes.

  - Flow Rate: 1 mL/min.

  - Column Temperature: 25 °C.

  - Detector: UV detector at a wavelength where **but-2-ynedinitrile** has significant absorbance (to be determined by UV-Vis scan).

- Stability Study:

  - At specified time points (e.g., 0, 1, 2, 4, 8 weeks), remove a vial from each storage condition.

  - Analyze the sample by HPLC.

  - Calculate the percentage of remaining **but-2-ynedinitrile** by comparing the peak area to the initial time point.

Visualizations
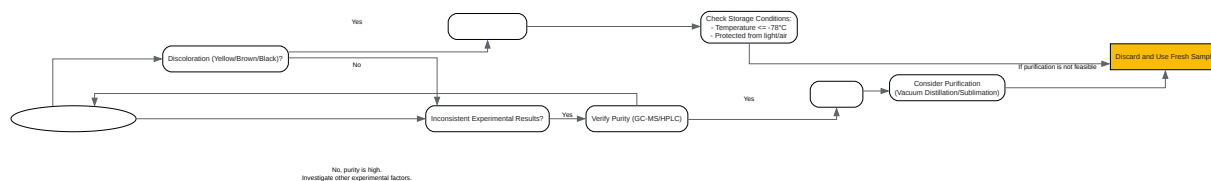
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Caption: Troubleshooting workflow for **but-2-ynedinitrile** degradation.

Caption: Experimental workflow for a **but-2-ynedinitrile** stability study.

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